

Technical Guide to MCPP Methyl Ester-d3 for Analytical Applications

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Compound of Interest

Compound Name: MCPP methyl ester-d3

Cat. No.: B12419445

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the commercial availability, technical specifications, and analytical applications of **MCPP methyl ester-d3**. This deuterated analog serves as a crucial internal standard for the precise quantification of the herbicide Mecoprop (MCPP) and its methyl ester derivative in various matrices. Its use is essential for researchers in environmental monitoring, food safety, and toxicology to achieve accurate and reproducible results in mass spectrometry-based analyses.

Commercial Availability and Suppliers

MCPP methyl ester-d3 and its parent compound, Mecoprop-d3, are available from several reputable suppliers of analytical standards. These compounds are typically offered in various formats, including neat (solid) form and as certified solutions in organic solvents. When selecting a supplier, researchers should consider the availability of a Certificate of Analysis (CoA) and the supplier's accreditation (e.g., ISO 17034) to ensure the quality and traceability of the standard.

Below is a summary of prominent commercial suppliers and their offerings.

Supplier	Product Name	Catalog Number (Example)	Available Formats
LGC Standards	Mecoprop-methyl ester D3 (phenyl D3) 100 µg/mL in Acetone	DRE-XA14835100AC	Solution
Mecoprop-d3	TRC-M203052	Neat Solid (mg quantities)	
MedChemExpress	MCPPE methyl ester-d3	HY-144193S	Solid
Santa Cruz Biotechnology	Mecoprop-d3	sc-212423	Solid

Note: Availability and catalog numbers are subject to change. Please consult the supplier's website for the most current information.

Technical and Chemical Data

Accurate quantification relies on well-characterized internal standards. The tables below summarize the key chemical and physical properties of **MCPPE methyl ester-d3** and the closely related Mecoprop-d3.

MCPPE Methyl Ester-d3

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ D ₃ ClO ₃	MedChemExpress
Molecular Weight	231.69 g/mol	MedChemExpress[1][2]
CAS Number	Not explicitly listed for the methyl ester-d3	-
Typical Format	Solid	MedChemExpress
Common Application	Internal standard for GC-MS or LC-MS analysis.	MedChemExpress

Mecoprop-d3 (MCPD-d3 Acid Form)

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ D ₃ ClO ₃	Santa Cruz Biotechnology
Molecular Weight	217.66 g/mol	Santa Cruz Biotechnology
Accurate Mass	217.0585	LGC Standards
CAS Number	352431-15-3	Santa Cruz Biotechnology, LGC Standards
IUPAC Name	2-(4-chloro-2,3,5-trideuterio-6-methylphenoxy)propanoic acid	LGC Standards
Typical Formats	Neat Solid (Exact weight packaging available)	LGC Standards
Storage Temperature	+4°C	LGC Standards
Certifications	Products available under ISO/IEC 17025 and ISO 17034 accreditation.	LGC Standards

Principles of Use as an Internal Standard

An internal standard (IS) is a compound with similar physicochemical properties to the analyte of interest, which is added in a known quantity to every sample, calibrant, and quality control. The use of a stable isotope-labeled standard like **MCPD methyl ester-d3** is the gold standard in quantitative mass spectrometry for several reasons:

- **Compensates for Matrix Effects:** It co-elutes chromatographically with the unlabeled analyte, experiencing the same ionization suppression or enhancement in the mass spectrometer source.
- **Corrects for Procedural Errors:** It accounts for analyte loss during sample preparation, extraction, and injection.
- **Improves Accuracy and Precision:** By using the ratio of the analyte peak area to the IS peak area for quantification, variability is significantly reduced, leading to more reliable data.

Representative Experimental Protocol: Analysis of MCPP in Water

This section outlines a generalized methodology for the determination of MCPP in water samples using a deuterated internal standard, derivatization to the methyl ester, and subsequent GC-MS analysis. This protocol is a synthesis of standard methods for herbicide analysis.

Materials and Reagents

- **MCPP methyl ester-d3** or Mecoprop-d3
- MCPP analytical standard
- Methanol (HPLC grade)
- Diethyl ether
- Hexane
- Sodium sulfate (anhydrous)
- Hydrochloric acid (HCl)
- Derivatization agent (e.g., Diazomethane or Trimethylsilyldiazomethane)
- Deionized water

Sample Preparation and Extraction

- **Sample Collection:** Collect water samples in clean glass containers.
- **Acidification:** Acidify 100 mL of the water sample to a pH of <2 with concentrated HCl.
- **Internal Standard Spiking:** Add a known amount of **MCPP methyl ester-d3** (or Mecoprop-d3 if derivatizing in situ) solution in methanol to the sample.
- **Liquid-Liquid Extraction (LLE):**

- Transfer the sample to a separatory funnel.
- Extract the sample three times with 30 mL portions of diethyl ether.
- Combine the organic extracts.
- Drying: Dry the combined extract by passing it through a funnel containing anhydrous sodium sulfate.
- Concentration: Evaporate the solvent to a volume of approximately 1 mL under a gentle stream of nitrogen.

Derivatization (Methylation)

- Objective: To convert the MCPP acid (and Mecoprop-d3 if used) to its more volatile methyl ester for GC analysis. This step is crucial for achieving good chromatographic peak shape.
- Procedure: Add the methylation agent (e.g., diazomethane solution) dropwise to the concentrated extract until a faint yellow color persists. Allow the reaction to proceed for 10 minutes.
- Solvent Exchange: Carefully evaporate the derivatization solvent and exchange it with hexane to a final volume of 1 mL.

GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID x 0.25 μ m film thickness
 - Injector: Splitless, 250°C
 - Oven Program: 60°C (hold 1 min), ramp to 250°C at 10°C/min, hold 5 min
 - Carrier Gas: Helium
- Mass Spectrometer (MS) Conditions:
 - Ionization: Electron Ionization (EI), 70 eV

- Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor (Example):
 - MCPPE Methyl Ester: m/z (e.g., specific fragments)
 - **MCPPE Methyl Ester-d3**: m/z (corresponding fragments with +3 Da shift)

Quantification

- Generate a calibration curve by plotting the peak area ratio (MCPPE methyl ester / **MCPPE methyl ester-d3**) against the concentration of the MCPPE standards.
- Calculate the concentration of MCPPE in the samples using the regression equation from the calibration curve.

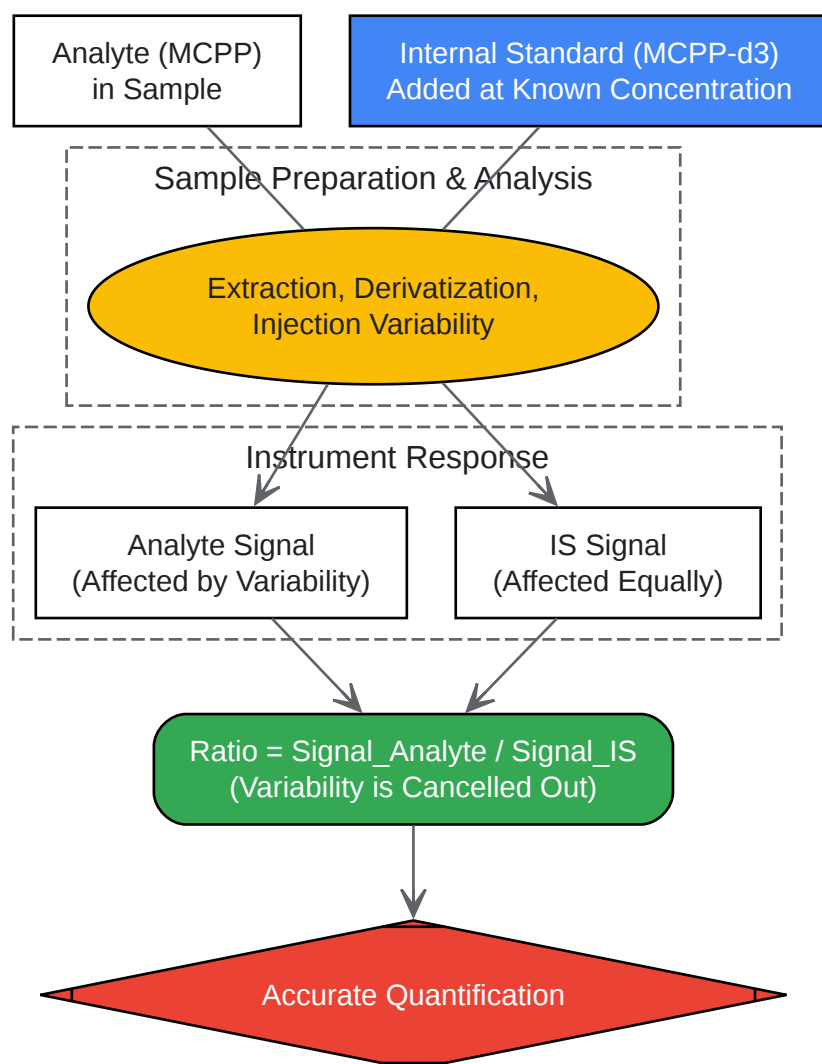
Visualized Workflows

The following diagrams illustrate the key processes involved in using **MCPPE methyl ester-d3** as an internal standard.



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Analytical workflow for MCPPE quantification.



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Logic of internal standard correction.

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References

- 1. uwlab.webhosting.cals.wisc.edu [uwlab.webhosting.cals.wisc.edu]
- 2. research.fit.edu [research.fit.edu]

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